

An In-Depth Technical Guide to 4-O-Demethylisokadsurenin D

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Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

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Introduction

4-O-Demethylisokadsurenin D is a naturally occurring lignan isolated from the plant Piper kadsura (Choisy) Ohwi. Lignans are a class of polyphenolic compounds known for their diverse biological activities, and those derived from the Piper and Kadsura genera have demonstrated promising anti-inflammatory, cytotoxic, and anti-platelet aggregation properties. This technical guide provides a comprehensive overview of **4-O-Demethylisokadsurenin D**, including its chemical identity, and a review of the known biological activities of related compounds from its source. While specific experimental data for this compound is limited in publicly available literature, this guide synthesizes the existing information to support further research and drug development efforts.

Chemical Identity and Synonyms

A clear understanding of the chemical identity of **4-O-Demethylisokadsurenin D** is fundamental for research and regulatory purposes.



Property	Value	
IUPAC Name	(6-exo,7-endo)-7-(4-Hydroxy-3-methoxyphenyl)-3-methoxy-6-methyl-5-(2-propenyl)bicyclo[3.2.1]oct-3-en-2-one	
CAS Number	89104-59-6	
Molecular Formula	C20H22O5	
Molecular Weight	342.39 g/mol	
Synonyms	4-O-去甲基异风藤素D (Chinese)	
Class	Lignan	
Natural Source	Piper kadsura (Choisy) Ohwi	

Biological Activity of Lignans from Piper kadsura

While specific quantitative biological data for **4-O-Demethylisokadsurenin D** is not readily available in the cited literature, studies on other lignans and neolignans isolated from Piper kadsura provide strong indications of its potential pharmacological activities.

Anti-Inflammatory Activity

Several studies have demonstrated the anti-inflammatory properties of compounds isolated from Piper kadsura. These compounds often exert their effects by inhibiting the production of inflammatory mediators.

A study on neolignans from Piper kadsura evaluated their ability to inhibit nitric oxide (NO) production in lipopolysaccharide (LPS)-activated BV-2 microglia cells.[1] For instance, piperkadsin C and futoquinol showed potent inhibition of NO production with IC50 values of 14.6 μ M and 16.8 μ M, respectively.[1] Another study on neolignans from the same plant reported that piperkadsin A and B, among others, potently inhibited phorbol 12-myristate 13-acetate (PMA)-induced reactive oxygen species (ROS) production in human polymorphonuclear neutrophils, with IC50 values of 4.3 μ M and 12.2 μ M, respectively.[2]

Cytotoxic Activity



Lignans from the related genus Kadsura have been shown to possess cytotoxic effects against various cancer cell lines. One study on dibenzocyclooctadiene lignans from Kadsura coccinea found that kadusurain A exhibited significant anti-proliferative effects against A549, HCT116, HL-60, and HepG2 human tumor cell lines, with IC₅₀ values ranging from 1.05 to 12.56 μg/mL. [3]

The table below summarizes the reported biological activities of representative lignans from Piper and Kadsura species, which may serve as a reference for the potential activity of **4-O-Demethylisokadsurenin D**.

Compound	Biological Activity	Cell Line / Model	IC50 / EC50
Piperkadsin C	Anti-inflammatory (NO inhibition)	LPS-activated BV-2 microglia	14.6 μM[1]
Futoquinol	Anti-inflammatory (NO inhibition)	LPS-activated BV-2 microglia	16.8 μM[1]
Piperkadsin A	Anti-inflammatory (ROS inhibition)	PMA-induced human PMNs	4.3 μM[2]
Piperkadsin B	Anti-inflammatory (ROS inhibition)	PMA-induced human PMNs	12.2 μM[2]
Kadusurain A	Cytotoxicity	A549, HCT116, HL- 60, HepG2	1.05 - 12.56 μg/mL[3]

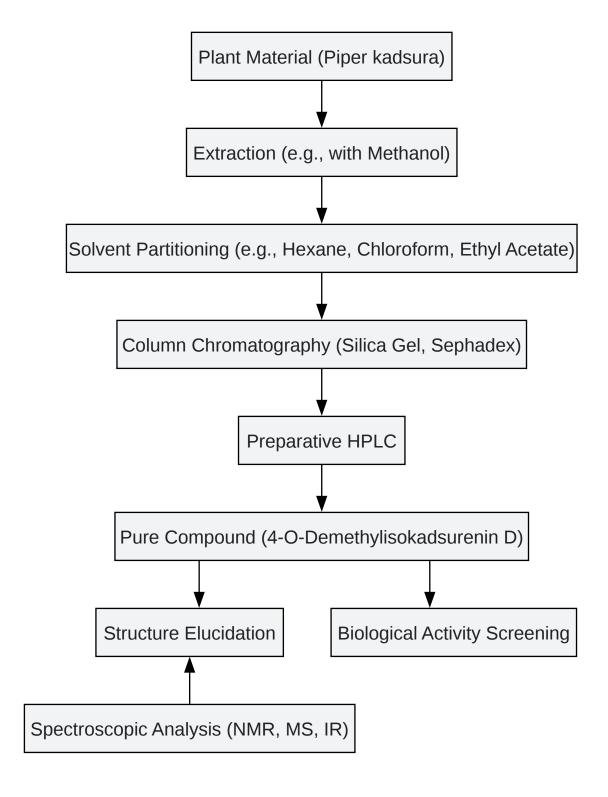
Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or specific biological assays of **4-O-Demethylisokadsurenin D** are not available in the reviewed literature. However, a general workflow for the isolation and characterization of lignans from Piper kadsura can be inferred from related studies.

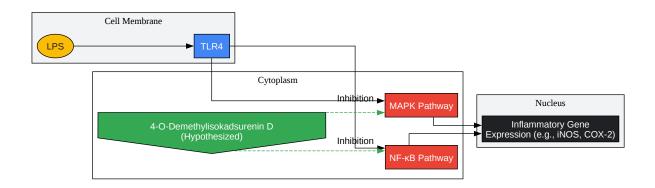
General Isolation and Characterization Workflow

The following diagram illustrates a typical workflow for isolating and identifying lignans from plant material.









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